

A Comprehensive Technical Guide to the Safe Handling of Canrenone-d6

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Compound of Interest

Compound Name: Canrenone-d6

Cat. No.: B12410217

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling guidelines for **Canrenone-d6**, a deuterated analog of Canrenone. The information presented herein is crucial for ensuring the safety of laboratory personnel and the integrity of research outcomes. **Canrenone-d6**, a labeled aldosterone antagonist and diuretic, is primarily utilized in research settings.^{[1][2]} While specific safety data for the deuterated form is limited, the guidelines for the parent compound, Canrenone, are directly applicable due to their structural and chemical similarities.

Physicochemical Properties

Understanding the physical and chemical properties of **Canrenone-d6** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₂ D ₆ O ₃	[1][3]
Molecular Weight	346.49 g/mol	[1]
Appearance	Light yellow to dark yellow solid	
Purity	>95% (HPLC)	
Storage Temperature	+4°C	
Solubility (of Canrenone)	Soluble in DMSO (100 mM), chloroform, acetone, and methanol. Does not mix well with water.	

Toxicological Profile

The toxicological data for Canrenone serves as the primary reference for assessing the potential hazards of **Canrenone-d6**.

Hazard	Description	Source
Acute Toxicity	Oral (Rat) LD50: >5000 mg/kg. Ingestion of less than 150g may be fatal or cause serious health damage in humans.	
Carcinogenicity	Suspected of causing cancer (Carcinogenicity 2). Limited evidence of a carcinogenic effect.	
Reproductive Toxicity	Suspected of damaging fertility or the unborn child (Reproductive toxicity 2).	
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure.	
Aquatic Hazard	Toxic to aquatic life with long-lasting effects.	
Mutagenicity	Ames test: negative.	

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **Canrenone-d6** to minimize exposure and prevent adverse health effects.

Engineering Controls

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended to prevent the inhalation of dust or aerosols.
- Ensure that an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator should be used.

General Hygiene Practices

- Avoid all personal contact, including inhalation.
- Do not eat, drink, or smoke in areas where **Canrenone-d6** is handled.
- Wash hands thoroughly with soap and water after handling.
- Launder contaminated clothing separately before reuse.

Storage and Disposal

Proper storage and disposal are critical to maintaining the stability of **Canrenone-d6** and preventing environmental contamination.

- Storage: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong bases and oxidizing agents.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the substance to enter drains or waterways.

First Aid Measures

In the event of exposure, immediate medical attention is necessary.

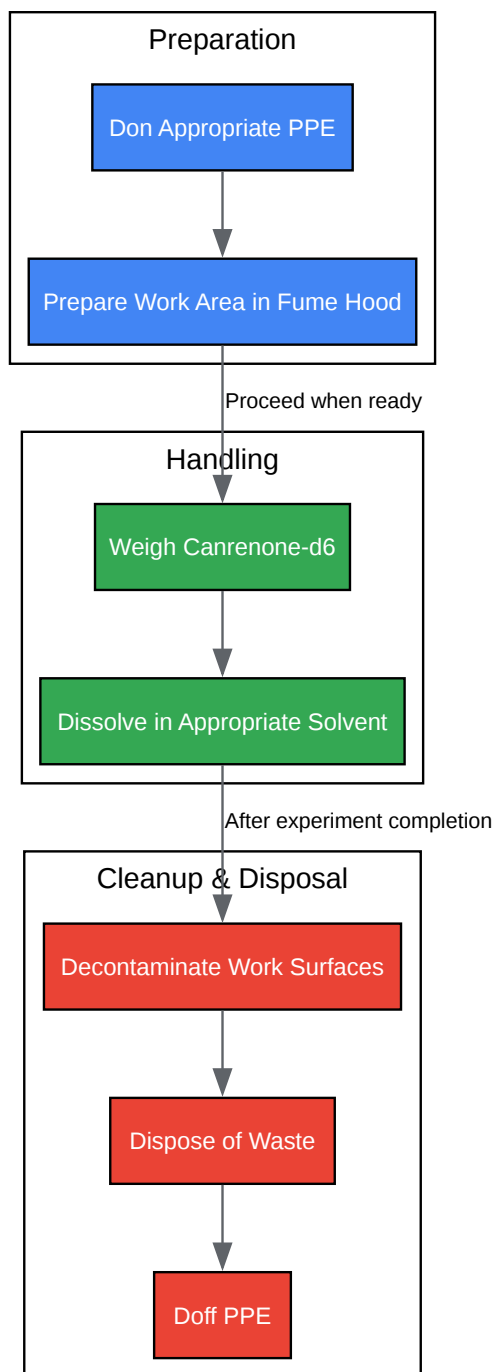
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for safely handling **Canrenone-d6** in a laboratory setting.

Safe Handling Workflow for Canrenone-d6

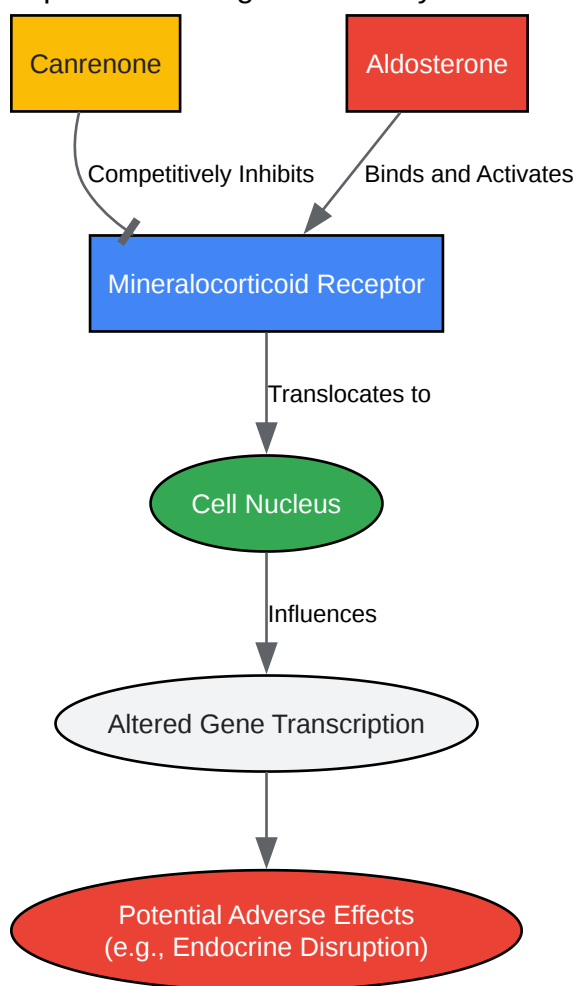
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Caption: A flowchart outlining the key steps for the safe handling of **Canrenone-d6**.

Mechanism of Action and Toxicological Pathway

Canrenone acts as a competitive antagonist to aldosterone at the mineralocorticoid receptors, primarily in the kidneys. This action inhibits sodium and water retention while sparing potassium. While the specific toxicological pathways are not fully elucidated, its hormonal activity is a key consideration. The diagram below conceptualizes this interaction.

Conceptual Toxicological Pathway of Canrenone



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Caption: A diagram illustrating the competitive antagonism of Canrenone at the mineralocorticoid receptor.

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